

N-(Methoxycarbonyl)-L-tert-leucine molecular weight and other computed properties.

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Compound of Interest

Compound Name: *N-(Methoxycarbonyl)-L-tert-leucine*

Cat. No.: *B194262*

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Technical Guide: N-(Methoxycarbonyl)-L-tert-leucine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and characterization of **N-(Methoxycarbonyl)-L-tert-leucine**. This compound is a key intermediate in the synthesis of antiviral agents, most notably the HIV protease inhibitor, Atazanavir.

Core Compound Properties

N-(Methoxycarbonyl)-L-tert-leucine is a derivative of the non-proteinogenic amino acid L-tert-leucine. Its structure incorporates a methoxycarbonyl protecting group on the alpha-amino group, which is crucial for its application in peptide synthesis and the construction of complex pharmaceutical molecules.

Computed Physicochemical and Structural Data

The following table summarizes the key computed properties of **N-(Methoxycarbonyl)-L-tert-leucine**.

Property	Value	Reference
Molecular Weight	189.21 g/mol	[1][2]
Molecular Formula	C ₈ H ₁₅ NO ₄	[1][2]
IUPAC Name	(2S)-2-(methoxycarbonylamino)-3,3-dimethylbutanoic acid	[2]
Canonical SMILES	CC(C)(C)--INVALID-LINK--O)NC(=O)OC	[2]
InChI	InChI=1S/C8H15NO4/c1-8(2,3)5(6(10)11)9-7(12)13-4/h5H,1-4H3,(H,9,12)(H,10,11)/t5-/m1/s1	[2]
InChIKey	NWPRXAIYBULIEI-RXMQYKEDSA-N	[2]
CAS Number	162537-11-3	[2]
PubChem CID	11263950	[2]
Melting Point	108-109 °C	[3]
Boiling Point (Predicted)	320.9±25.0 °C	[1]
Solubility	Soluble in ethyl acetate and methanol. Water solubility: 26.4g/L at 20°C.	[1]
Appearance	White solid	[1][3]

Experimental Protocols

The following sections detail the experimental procedures for the synthesis and characterization of **N-(Methoxycarbonyl)-L-tert-leucine**.

Synthesis of N-(Methoxycarbonyl)-L-tert-leucine

This protocol is adapted from established synthesis routes.[1]

Materials:

- L-tert-Leucine ((S)-2-amino-3,3-dimethylbutanoic acid)
- Dioxane
- 2N Sodium hydroxide solution
- Methyl chloroformate
- Dichloromethane (DCM)
- 1N Hydrochloric acid
- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na_2SO_4)
- Hexane

Procedure:

- Dissolve L-tert-leucine (5.0 g, 38.6 mmol) in a mixture of dioxane (20 ml) and 2N sodium hydroxide solution (62 ml) at 0 °C, adjusting the pH to 8-9.
- With vigorous stirring, add methyl chloroformate (5.88 ml, 76.33 mmol) dropwise to the solution while maintaining the temperature at 0 °C.
- After the addition is complete, warm the reaction mixture to 60°C and continue stirring for 18 hours.
- Cool the mixture to room temperature and extract with dichloromethane to remove unreacted methyl chloroformate and other organic impurities.
- Separate the aqueous layer and acidify it to a pH of approximately 2-3 with 1N hydrochloric acid.
- Extract the acidified aqueous layer with ethyl acetate (3 x 50 ml).

- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Filter and concentrate the solution under reduced pressure to yield a crude product.
- Purify the crude product by stirring and distilling in hexane to obtain **N-(methoxycarbonyl)-L-tert-leucine** as a white solid.

Characterization Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR (300MHz, CDCl_3):
 - δ 5.25 (d, 1H, $J=10.5\text{Hz}$)
 - δ 4.19 (d, 1H, $J=9.6\text{Hz}$)
 - δ 3.70 (s, 3H)
 - δ 1.03 (s, 9H)[1]

Infrared (IR) Spectroscopy:

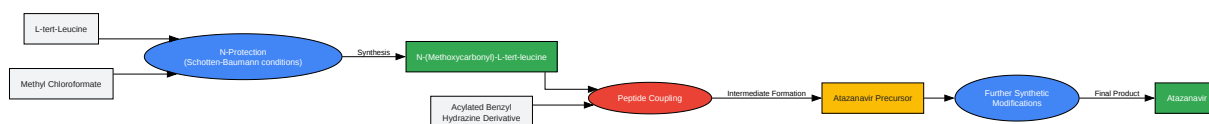
- Method: Potassium bromide (KBr) pressed pellet.
- Characteristic Peaks (cm^{-1}): 3379, 2974, 1727, 1688, 1546, 1466, 1332, 1263, 1211, 1070, 1034, 1018, 843, 696.[1]

Mass Spectrometry (MS):

- Method: Electrospray Ionization (ESI) in negative mode.
- Result: $[\text{M}-1]^- = 188$ (100%).[1]

Logical Workflow: Synthesis and Application

The following diagram illustrates the synthesis of **N-(Methoxycarbonyl)-L-tert-leucine** and its subsequent role as a key building block in the synthesis of the HIV protease inhibitor, Atazanavir.



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Caption: Synthesis of **N-(Methoxycarbonyl)-L-tert-leucine** and its use in Atazanavir synthesis.

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References

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